

Application Note: Quantification of Adenine Phosphates by Mass Spectrometry

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Compound of Interest

Compound Name: Adenine phosphate

CAS No.: 70700-30-0

Cat. No.: B3428917

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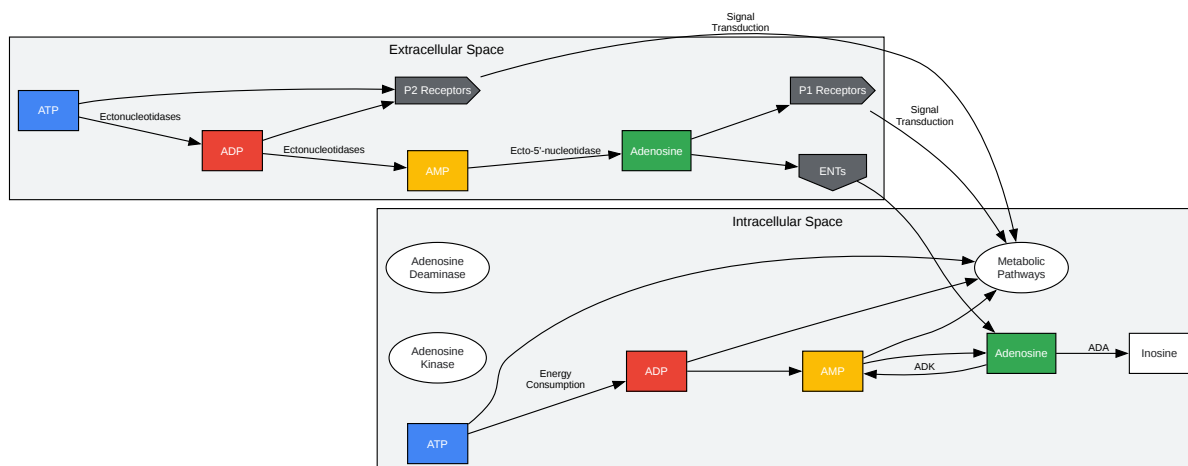
Introduction

Adenine phosphates, including adenosine triphosphate (ATP), adenosine diphosphate (ADP), and adenosine monophosphate (AMP), are fundamental molecules in cellular bioenergetics and signaling. The relative abundance of these molecules, often expressed as the energy charge, is a critical indicator of cellular metabolic status. Extracellularly, these nucleotides act as signaling molecules through purinergic receptors, playing roles in various physiological and pathological processes.^{[1][2][3][4]} Accurate and sensitive quantification of **adenine phosphates** is therefore crucial for researchers in various fields, including metabolism, cell signaling, and drug development.

This application note provides a detailed protocol for the simultaneous quantification of ATP, ADP, and AMP in biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The described method utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) for robust separation of these highly polar analytes.

Signaling Pathways Involving Adenine Phosphates

Adenine phosphates are central to both intracellular energy metabolism and extracellular signaling. Intracellularly, the hydrolysis of ATP to ADP and then to AMP releases energy to fuel cellular processes. The ratio of these nucleotides regulates metabolic pathways. Extracellularly, ATP and ADP are signaling molecules that activate purinergic P2 receptors, while adenosine, the breakdown product of AMP, signals through P1 receptors. This signaling cascade is implicated in inflammation, neurotransmission, and cardiovascular function.[2]

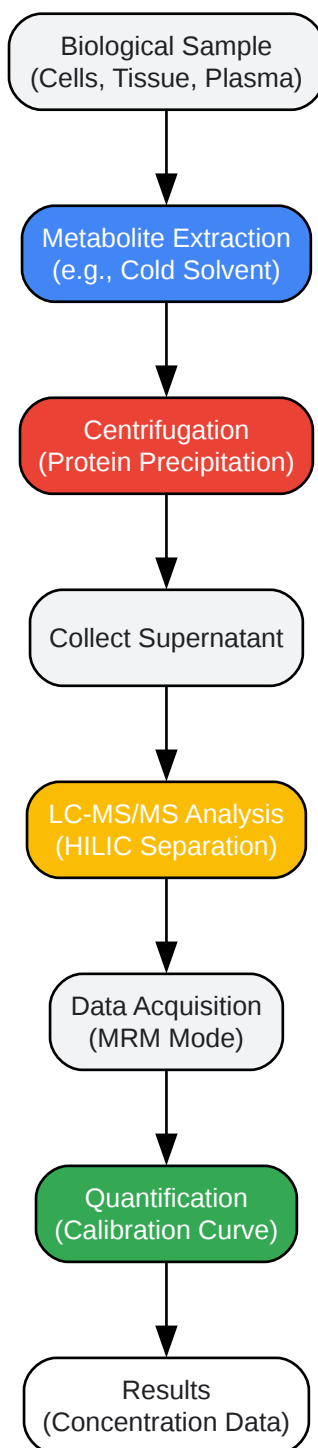


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Caption: Adenine Phosphate Signaling Pathways

Experimental Workflow

The overall workflow for the quantification of **adenine phosphates** consists of sample preparation, including metabolite extraction and protein precipitation, followed by LC-MS/MS analysis and data processing.



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References

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- 4. Frontiers | A liquid chromatography-tandem mass spectrometry based method for the quantification of adenosine nucleotides and NAD precursors and products in various biological samples [frontiersin.org]
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